

Application Notes and Protocols: 2,3-Diphenylquinoxaline in Organic Light-Emitting Diodes (OLEDs)

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Compound of Interest

Compound Name: 2,3-Diphenylquinoxaline

Cat. No.: B159395

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Introduction

2,3-Diphenylquinoxaline and its derivatives are a class of nitrogen-containing heterocyclic compounds that have garnered significant interest in the field of organic electronics. Their rigid structure, high thermal stability, and tunable electronic properties make them versatile materials for various applications within Organic Light-Emitting Diodes (OLEDs). These compounds can function as emissive materials, host materials for phosphorescent emitters, and electron transport materials. This document provides a comprehensive overview of the application of **2,3-diphenylquinoxaline** in OLEDs, including detailed experimental protocols and performance data.

Key Applications of 2,3-Diphenylquinoxaline in OLEDs

2,3-Diphenylquinoxaline derivatives are primarily utilized in three key roles within the OLED device architecture:

- **Emissive Materials:** When incorporated into the emissive layer (EML), these compounds can emit light of various colors, typically in the blue to yellow range, upon electrical excitation.

Their emission properties can be tuned by chemical modification of the quinoxaline core or the peripheral phenyl groups.

- **Host Materials:** Due to their high triplet energy, certain **2,3-diphenylquinoxaline** derivatives are excellent host materials for phosphorescent guest emitters (dopants). They facilitate efficient energy transfer to the guest molecules, enabling the fabrication of highly efficient phosphorescent OLEDs (PhOLEDs).
- **Electron Transport Materials (ETMs):** The electron-deficient nature of the quinoxaline core allows these materials to effectively transport electrons from the cathode towards the emissive layer, contributing to balanced charge injection and recombination within the device.

Data Presentation

The performance of OLEDs incorporating **2,3-diphenylquinoxaline** derivatives is summarized in the following tables.

As an Emissive Material (in Iridium Complexes)

Emitter (Iridium Complex with 2,3-Diphenylquinoxaline Ligand)	Device Architecture	Max. EQE (%)	Max. Power Efficiency (lm/W)	Max. Current Efficiency (cd/A)	Max. Lumina nce (cd/m ²)	Emissio n Color	Referen ce
Ir4 with 6,7- difluoro- 2,3-bis(4- fluorophe nyl)quino xaline ligand	ITO/MoO ₃ /TAPC/T cTa:Ir4/2 6DCzPP y:Ir4/Tm PyPB/LiF /Al	19.9	13.7	16.6	25,926	Deep Red	[1]
Ir4 with 6,7- difluoro- 2,3-bis(4- fluorophe nyl)quino xaline ligand	ITO/MoO ₃ /TAPC/T cTa:Ir4/2 6DCzPP y:Ir4/Tm PyPB/LiF /Al	17.8	12.0	14.0	20,676	Deep Red	[2]

As a Host Material for Phosphorescent Emitters

Host Material	Dopant (Guest)	Device Architecture	Max. EQE (%)	Max. Power Efficiency (lm/W)	Max. Current Efficiency (cd/A)	Max. Luminance (cd/m ²)	Emission Color	Reference
3-(2,3-diphenylquinoxalin-6-yl)-9-phenyl-9H-carbazole (M1)	Red Phosphor	Not Specified	14.66	19.95	28.57	28,619	Red	[1]
3-(4-(2,3-diphenylquinoxalin-6-yl)phenyl)-9-phenyl-9H-carbazole (M2)	Red Phosphor	Not Specified	15.07	20.45	29.29	28,818	Red	[1]
2,3-di(9H-carbazole-9-yl)quinoxaline (DCQ)	Yellow Phosphor (3% doping)	Not Specified	24.6	-	-	-	Yellow	[2]
2,3-di(9H-carbazole-9-yl)quinoxaline (DCQ)	Yellow Phosphor	Not Specified	-	49.6	-	-	Yellow	[2]

carbazole or (5% doped)
1-9-phenylquinoxaline
(DCQ)

Experimental Protocols

Synthesis of 2,3-Diphenylquinoxaline

A common and straightforward method for the synthesis of **2,3-diphenylquinoxaline** is the condensation reaction between o-phenylenediamine and benzil.

Materials:

- o-Phenylenediamine
- Benzil
- Rectified Spirit (Ethanol)

Procedure:

- Prepare a warm solution of benzil (0.01 mol, 2.1 g) in rectified spirit (8 mL).
- Prepare a solution of o-phenylenediamine (0.01 mol, 1.1 g) in rectified spirit (8 mL).
- Add the o-phenylenediamine solution to the warm benzil solution.
- Warm the mixture on a water bath for approximately 30 minutes.
- Add water to the reaction mixture until a slight cloudiness persists.
- Allow the mixture to cool to room temperature.
- Filter the precipitate and recrystallize from aqueous ethanol to obtain pure **2,3-diphenylquinoxaline**.

Fabrication of a Multilayer OLED via Thermal Evaporation

This protocol describes a general procedure for the fabrication of a multilayer OLED using thermal evaporation, a common technique for depositing thin organic films.

Materials and Equipment:

- Indium Tin Oxide (ITO) coated glass substrates
- Hole Injection Layer (HIL) material (e.g., MoO₃)
- Hole Transport Layer (HTL) material (e.g., TAPC)
- Host and Guest (dopant) materials for the Emissive Layer (EML) (e.g., TcTa as host and an Iridium complex of a **2,3-diphenylquinoxaline** derivative as guest)
- Electron Transport Layer (ETL) material (e.g., TmPyPB)
- Electron Injection Layer (EIL) material (e.g., LiF)
- Metal for cathode (e.g., Aluminum)
- High-vacuum thermal evaporation system (pressure < 10⁻⁶ Torr)
- Substrate cleaning solutions (e.g., detergent, deionized water, acetone, isopropanol)
- Ultrasonic bath
- UV-Ozone cleaner

Procedure:

- Substrate Cleaning:
 - Clean the ITO-coated glass substrates by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol (15 minutes each).

- Dry the substrates with a stream of high-purity nitrogen.
- Treat the substrates with UV-Ozone for 10-15 minutes to improve the work function of the ITO and enhance hole injection.
- Layer Deposition:
 - Transfer the cleaned substrates into the high-vacuum thermal evaporation chamber.
 - Sequentially deposit the organic layers and the cathode without breaking the vacuum. The deposition rates and thicknesses should be precisely controlled using quartz crystal monitors.
 - Hole Injection Layer (HIL): Deposit MoO_3 to a thickness of approximately 5 nm.
 - Hole Transport Layer (HTL): Deposit TAPC to a thickness of approximately 30 nm.
 - Emissive Layer (EML): Co-evaporate the host material (e.g., TcTa) and the **2,3-diphenylquinoxaline**-based guest emitter. The doping concentration of the guest is critical and typically ranges from 2 wt% to 10 wt%. The total thickness of the EML is usually around 10-20 nm. For a double-EML structure, two separate EMLs with different host materials or doping concentrations can be deposited consecutively.^{[1][2]}
 - Electron Transport Layer (ETL): Deposit TmPyPB to a thickness of approximately 40 nm.
 - Electron Injection Layer (EIL): Deposit a thin layer of LiF (approximately 1 nm) to facilitate electron injection from the cathode.
 - Cathode: Deposit Aluminum (Al) to a thickness of about 100 nm.
- Encapsulation:
 - To prevent degradation from moisture and oxygen, the fabricated OLED device should be encapsulated immediately using a glass lid and a UV-curable epoxy resin in a nitrogen-filled glovebox.

Characterization of OLEDs

Equipment:

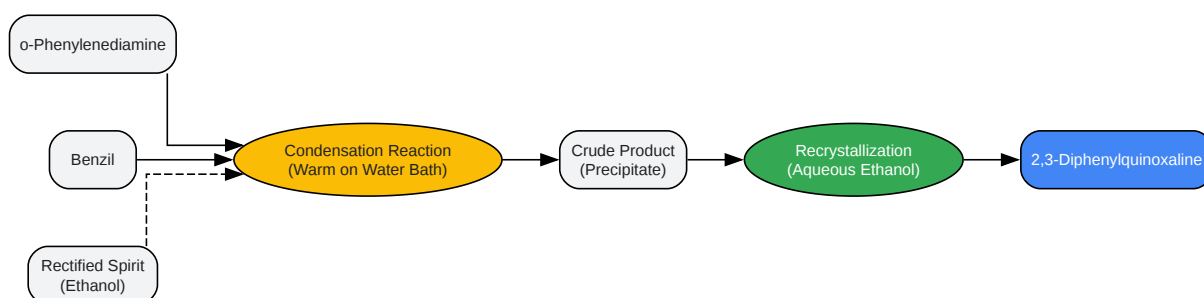
- Source measure unit (SMU)
- Spectrometer or spectroradiometer
- Photodiode with an integrating sphere (for EQE measurements)

Procedure:

- Current Density-Voltage-Luminance (J-V-L) Characteristics:
 - Apply a forward bias voltage to the OLED using the SMU and measure the corresponding current flowing through the device. The current density (J) is calculated by dividing the current by the active area of the pixel.
 - Simultaneously, measure the light output (luminance, L) from the device using a calibrated photodiode or spectroradiometer.
 - Plot the J-V and L-V curves.
- Efficiency Measurements:
 - Current Efficiency (η_c): Calculated from the L-J data using the formula: $\eta_c = L / J$. It is expressed in candela per ampere (cd/A).
 - Power Efficiency (η_p): Calculated using the formula: $\eta_p = \pi * L / (J * V)$. It is expressed in lumens per watt (lm/W). The factor of π assumes a Lambertian emission profile.
 - External Quantum Efficiency (EQE): This is the ratio of the number of photons emitted from the device to the number of electrons injected. It is measured using a calibrated photodiode and an integrating sphere to capture all the emitted light. The electroluminescence (EL) spectrum is also required for this calculation.
- Electroluminescence (EL) Spectrum:
 - Measure the spectrum of the light emitted from the OLED at a specific driving voltage or current density using a spectrometer. This provides information about the color of the

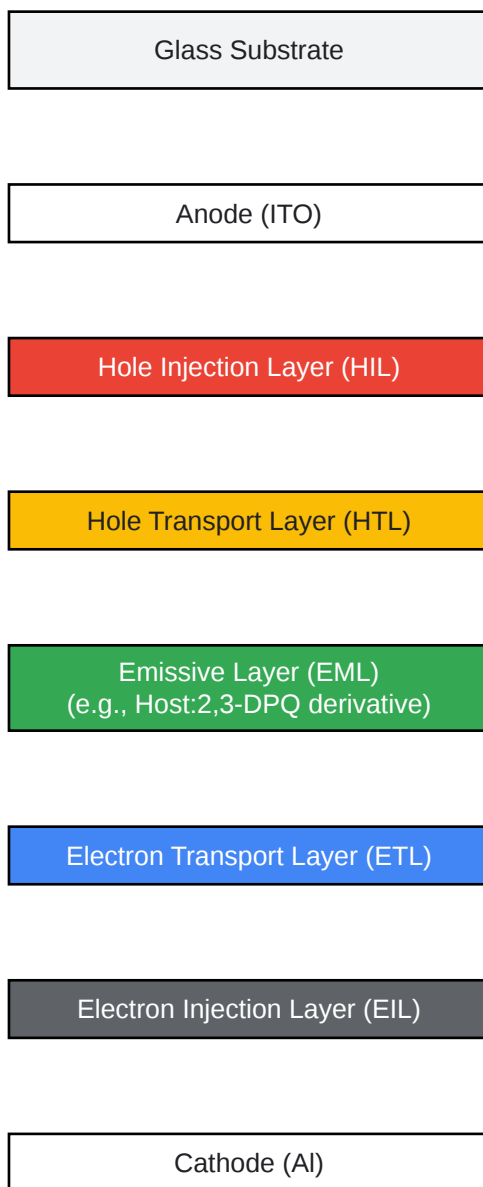
emitted light and the Commission Internationale de l'Éclairage (CIE) color coordinates.

Mandatory Visualizations



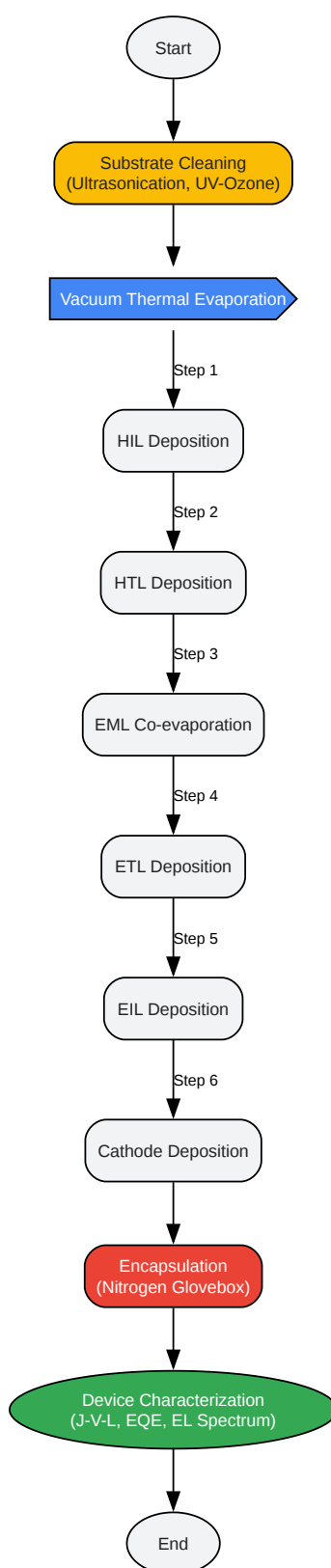
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Caption: Synthesis of **2,3-Diphenylquinoxaline**.



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Caption: Typical OLED Device Architecture.



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Caption: OLED Fabrication and Testing Workflow.

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